

# Technical Support Center: Analysis of Ethyl Triacontanoate by Mass Spectrometry

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## Compound of Interest

Compound Name: Ethyl triacontanoate

Cat. No.: B1604637

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the ionization efficiency of **Ethyl Triacontanoate** in mass spectrometry.

## Troubleshooting Guides

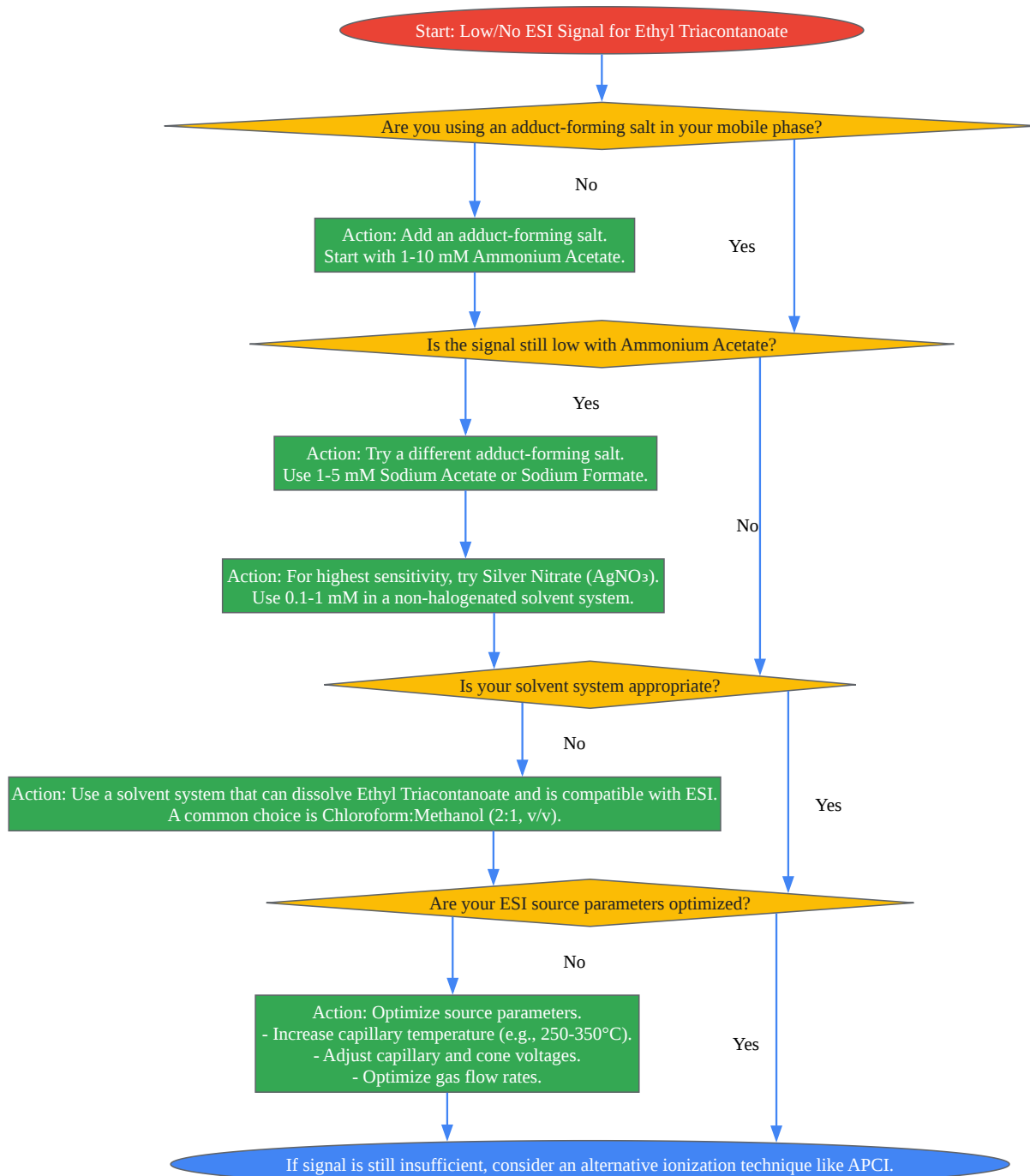
This section addresses specific issues you may encounter during your experiments.

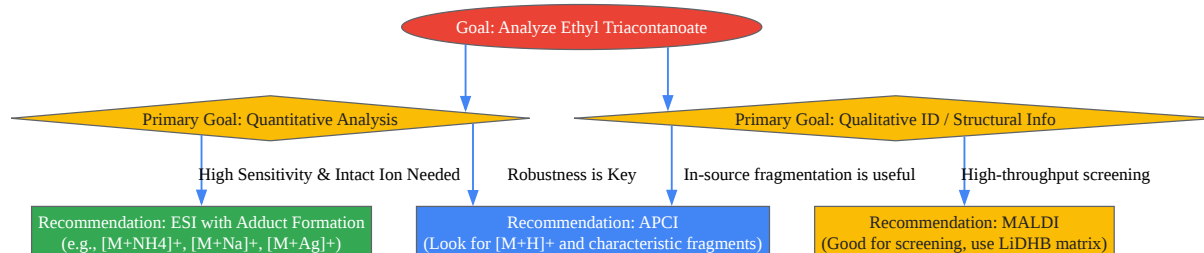
Issue: Low or No Signal for **Ethyl Triacontanoate** in ESI

Q1: I am not seeing any signal for **Ethyl triacontanoate** using Electrospray Ionization (ESI). What are the likely causes and how can I fix this?

A1: **Ethyl triacontanoate** is a long-chain, nonpolar wax ester, which makes it notoriously difficult to ionize by ESI in its protonated form  $[M+H]^+$ . The primary issue is its lack of a readily ionizable functional group. To overcome this, the strategy is to promote the formation of adduct ions.

Here is a step-by-step troubleshooting workflow:





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